

Safety and handling precautions for 2-Tolylboronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Tolylboronic acid

Cat. No.: B107895

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An In-depth Technical Guide to the Safe Handling of 2-Tolylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Tolylboronic acid** (also known as o-tolylboronic acid or 2-methylphenylboronic acid), a vital reagent in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification

2-Tolylboronic acid is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3][4][5][6]}

GHS Hazard Statements:

- H315: Causes skin irritation.^{[2][3][4][7]}
- H319: Causes serious eye irritation.^{[2][3][4][7]}
- H335: May cause respiratory irritation.^{[2][3][4][7]}
- H302: Harmful if swallowed.^{[5][6]}

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below. Key precautions include avoiding breathing dust, washing skin thoroughly after handling, and using only in well-ventilated areas.^{[1][2][3][4][5][6][7]}

GHS Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[2][3][4][5][6]
P264	Wash hands and any exposed skin thoroughly after handling.[1][2][4][5][6]
P270	Do not eat, drink or smoke when using this product.[5][6]
P271	Use only outdoors or in a well-ventilated area.[3] [4][5][6]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2][3][4][5][6][7]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[3][4][6][7][8]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][3][4][6][7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3] [4][6][7]
P312	Call a POISON CENTER or doctor if you feel unwell.[4][6][7]
P330	Rinse mouth.[6]
P332+P313	If skin irritation occurs: Get medical advice/attention.[4]
P337+P313	If eye irritation persists: Get medical advice/attention.[4]
P362+P364	Take off contaminated clothing and wash it before reuse.[3][6]

P403+P233	Store in a well-ventilated place. Keep container tightly closed.[3][4][6]
P405	Store locked up.[2][3][4]
P501	Dispose of contents/container to an approved waste disposal plant.[3][4][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-tolylboronic acid** is presented below.

Property	Value
Molecular Formula	C ₇ H ₉ BO ₂
Molecular Weight	135.96 g/mol [9][10]
Appearance	White to off-white solid; beige crystalline powder.[9][11]
Melting Point	162-164 °C (lit.)[11]
Boiling Point	327.5°C at 760 mmHg
Flash Point	151.9°C
Solubility	Slightly soluble in water.[11]
Density	1.22 g/cm ³

Stability and Reactivity

2-Tolylboronic acid is stable under normal, recommended storage conditions.[1][2]

- Conditions to Avoid: Incompatible products, excess heat, and dust formation should be avoided.[1][7][12]
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.[1][2][7][12]

- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon monoxide (CO), carbon dioxide (CO₂), and oxides of boron may form.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[12\]](#)
- Hazardous Polymerization: Hazardous polymerization does not occur.[\[1\]](#)[\[7\]](#)[\[12\]](#)

First-Aid Measures

Immediate medical attention is recommended in case of exposure.

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention. [1] [2] [3] [4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [1] [2] [3] [4]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell. [1] [2] [3] [4]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell. [1] [2] [13]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Keep product and empty container away from heat and sources of ignition. [1]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1][2]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation and breathing dust, vapors, mist, or gas. Evacuate personnel to safe areas.[1][2][3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1][2][3]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable, closed containers for disposal. Avoid creating dust.[1][2]

Handling and Storage

- Safe Handling: Wear personal protective equipment. Avoid contact with skin, eyes, and clothing. Do not breathe dust. Do not ingest. Minimize dust generation and accumulation. Wash hands before breaks and immediately after handling the product.[1][2]
- Storage Conditions: Keep in a dry, cool, and well-ventilated place. Keep the container tightly closed. Some sources recommend refrigeration.[1][2][9] Store locked up.[2][3][4]

Exposure Controls and Personal Protection

- Engineering Controls: Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation location.[1][13]
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[2][3]
- Skin and Body Protection: Wear impervious clothing and protective gloves. Gloves must be inspected prior to use.[2][3]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a combination filter for organic vapor and particulates.[3]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2-tolylboronic acid** are not publicly available. The hazard classifications are based on data from analogous compounds and computational models. In a research or drug development setting, any new use or formulation of this substance would require a thorough risk assessment, which may involve commissioning specific toxicological studies under controlled laboratory conditions.

Visualized Workflows

To aid in the practical application of these safety guidelines, the following diagrams illustrate key decision-making processes for handling spills and selecting appropriate personal protective equipment.

Figure 1: Spill Response Workflow for 2-Tolylboronic Acid

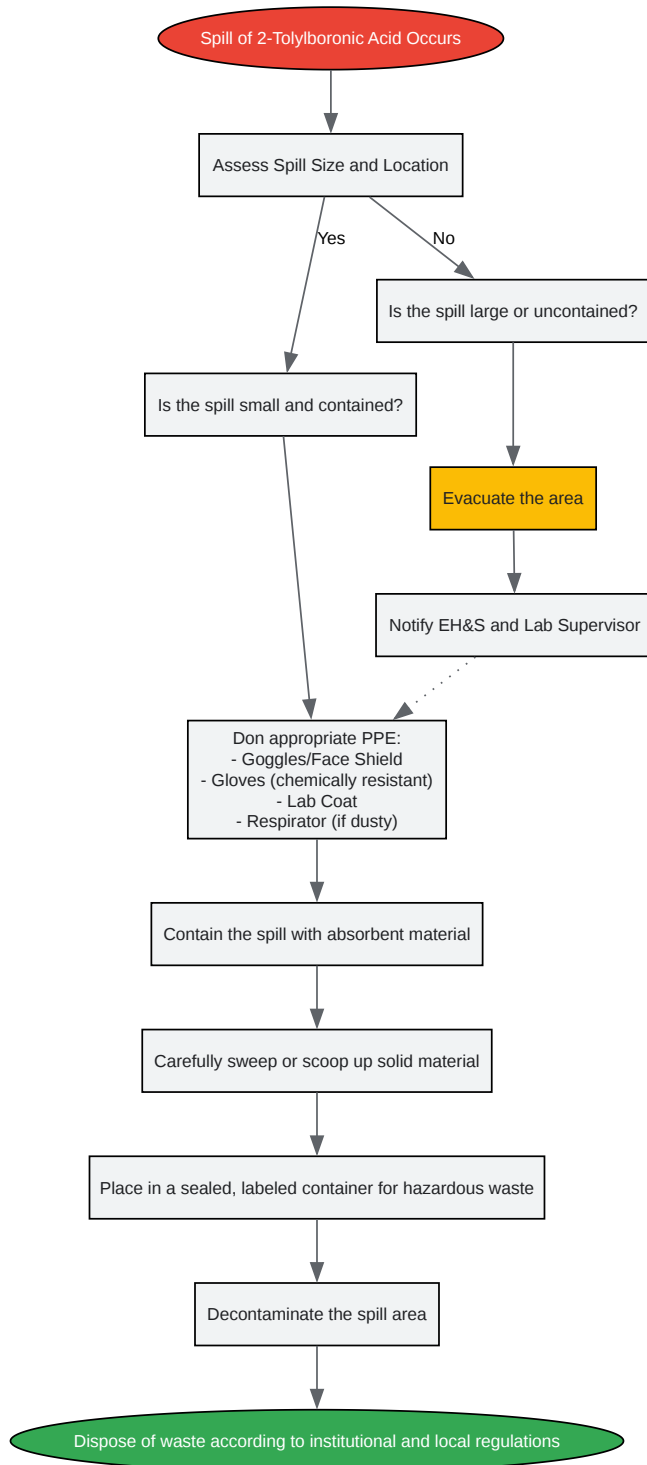
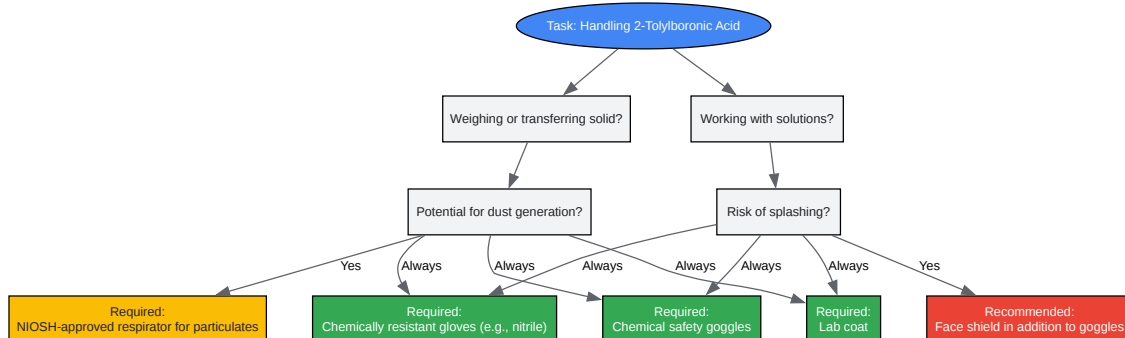


Figure 2: PPE Selection Guide for 2-Tolylboronic Acid



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- To cite this document: BenchChem. [Safety and handling precautions for 2-Tolyboronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b107895#safety-and-handling-precautions-for-2-tolyboronic-acid>]

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